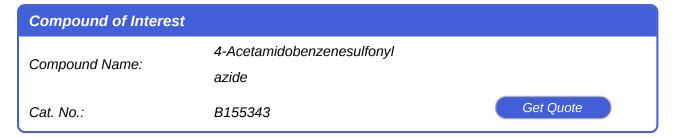


# A Comprehensive Technical Guide on the Melting Point of 4-Acetamidobenzenesulfonyl Azide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting point of **4-acetamidobenzenesulfonyl azide**, a crucial reagent in organic synthesis, particularly in the field of click chemistry and as a diazo transfer agent. This document outlines its physical properties, provides detailed experimental protocols for its synthesis and characterization, and presents the relevant data in a structured format for ease of reference.

## Introduction to 4-Acetamidobenzenesulfonyl Azide

**4-Acetamidobenzenesulfonyl azide**, also known as p-acetamidobenzenesulfonyl azide (p-ABSA), is a white to pale cream crystalline solid. It is a key building block in organic chemistry, valued for its ability to introduce the azide functional group into various molecules.[1] Its applications are diverse, ranging from the synthesis of organoazides to its use as a reagent in the preparation of monosaccharide-derived alcohols and in rhodium-catalyzed carbene cyclization reactions.[1][2] The purity of this compound is critical for its successful application in synthesis, and its melting point is a primary indicator of that purity.

## **Physical and Chemical Properties**



The key physical and chemical identifiers for **4-acetamidobenzenesulfonyl azide** are summarized below:

Property	Value	
Molecular Formula	C8H8N4O3S	
Molecular Weight	240.24 g/mol [3]	
CAS Number	2158-14-7[3]	
Appearance	White to pale cream or pale purple crystals or powder[4][5]	
Solubility	Soluble in Methanol[6], Insoluble in water[2]	

## **Melting Point Data**

The melting point of **4-acetamidobenzenesulfonyl azide** has been reported by various chemical suppliers and in peer-reviewed literature. The data is compiled in the table below, showcasing a generally consistent range. Variations in the reported ranges can be attributed to differences in the purity of the substance and the methodology used for determination.

Source	Reported Melting Point (°C)	Purity/Assay
Sigma-Aldrich	107-111 °C (lit.)[1][7][8]	97%
Tokyo Chemical Industry (TCI)	110.0 to 114.0 °C[6]	>98.0% (HPLC)
Tokyo Chemical Industry (TCI)	112 °C (reference)	>98.0%(HPLC)
Thermo Scientific Chemicals	105.0-114.0 °C[4][5]	≥96.0% (HPLC)
Organic Syntheses	113-115 °C[9]	Not specified, but product of detailed synthesis

# **Experimental Protocols**

## Foundational & Exploratory



A reliable experimental protocol for the synthesis and purification of **4-acetamidobenzenesulfonyl azide** is crucial for obtaining a product with a sharp and accurate melting point. The following procedure is adapted from a well-established method published in Organic Syntheses.[9]

#### 4.1. Synthesis of **4-Acetamidobenzenesulfonyl Azide**

#### Materials:

- p-Acetamidobenzenesulfonyl chloride (0.50 mol, 117.0 g)
- Sodium azide (0.60 mol, 39.0 g)
- Acetone (1 L)
- Water (300 mL for reaction, 4.5 L for precipitation)
- Toluene (for recrystallization, approx. 6 L)

#### Procedure:

- A 2-L Erlenmeyer flask is equipped with a magnetic stirrer and charged with pacetamidobenzenesulfonyl chloride (117.0 g) and acetone (1 L).
- A solution of sodium azide (39.0 g) in water (300 mL) is added to the stirring suspension.
- The resulting mixture is stirred for 12 hours at room temperature.
- The reaction mixture is then divided into three equal portions and each is poured into a 2-L
  beaker containing 1.5 L of water, under stirring, to precipitate the product.
- After stirring for 1 hour, the white precipitate is collected by filtration.
- The crude product is dried in a desiccator over sodium hydroxide for 24 hours.
- Recrystallization is performed in four portions from toluene (1.5 L per portion), ensuring the temperature is maintained below 80°C to prevent partial decomposition of the azide.[9]



- The purified **4-acetamidobenzenesulfonyl azide** is obtained as white crystals.
- 4.2. Melting Point Determination

#### Apparatus:

- Melting point apparatus (e.g., capillary tube melting point apparatus)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if needed to powder the crystals)

#### Procedure:

- Ensure the crystalline **4-acetamidobenzenesulfonyl azide** sample is completely dry.
- If necessary, finely powder a small amount of the sample.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a moderate rate until the temperature is about 10-15°C below the expected melting point.
- Decrease the heating rate to approximately 1-2°C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has completely melted (the end of the melting range).
- The observed melting point range for the synthesized product is typically 113-115°C.[9]



## Visualization of Experimental Workflow

The following diagram illustrates the key stages in the synthesis and characterization of **4-acetamidobenzenesulfonyl azide**, culminating in the melting point determination.



Click to download full resolution via product page

Workflow for the synthesis and melting point determination of **4-acetamidobenzenesulfonyl** azide.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. 4-乙酰氨基苯磺酰叠氮 97% | Sigma-Aldrich [sigmaaldrich.cn]
- 2. 4-Acetamidobenzenesulfonyl azide | 2158-14-7 [chemicalbook.com]
- 3. 4-Acetamidobenzenesulfonyl azide | C8H8N4O3S | CID 5129185 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Acetamidobenzenesulfonyl azide, 97% 5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 5. 4-Acetamidobenzenesulfonyl azide, 97% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 6. 4-Acetamidobenzenesulfonyl Azide | 2158-14-7 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]



- 7. 4-Acetamidobenzenesulfonyl azide 97 2158-14-7 [sigmaaldrich.com]
- 8. 4-Acetamidobenzenesulfonyl azide 97 2158-14-7 [sigmaaldrich.com]
- 9. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [A Comprehensive Technical Guide on the Melting Point of 4-Acetamidobenzenesulfonyl Azide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155343#4-acetamidobenzenesulfonyl-azide-melting-point]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com